

The Definitive Safety & Operational Guide: Ethyl 7-Nitroindole-3-acetate[1]

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Compound of Interest

Compound Name: Ethyl 7-Nitroindole-3-acetate

Cat. No.: B12286783

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Executive Summary & Chemical Profile

Ethyl 7-Nitroindole-3-acetate (CAS: 1496-80-6) is a specialized building block used primarily in the synthesis of indole-based alkaloids and pharmaceutical intermediates.[1][2] While often categorized generically as an "irritant," the structural combination of an indole core with a nitro group (

) necessitates a higher tier of caution than standard organic reagents.

As a Senior Application Scientist, I advise treating this compound not just as a skin irritant, but as a potential mutagen and sensitizer. Nitro-aromatics are metabolically active; their reduction can lead to reactive hydroxylamines.[1] Therefore, this guide prioritizes containment and zero-contact protocols.

Physicochemical Safety Data

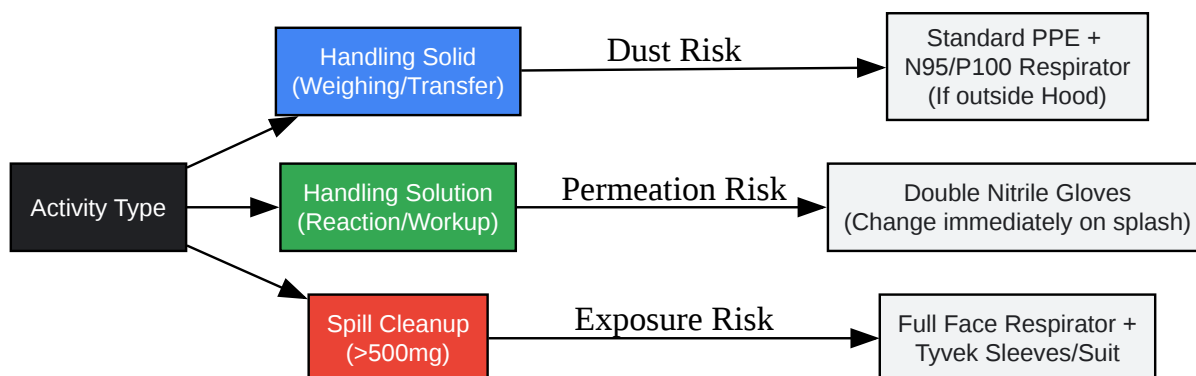
Property	Value	Operational Implication
CAS Number	1496-80-6	Unique identifier for waste labeling.[1]
Physical State	Solid (Yellow/Pale Brown Powder)	High risk of airborne particulate generation.
Molecular Weight	248.23 g/mol	Heavy enough to settle, light enough to drift in drafts.
Solubility	Soluble in DMSO, DMF, EtOAc	Critical: Once dissolved, skin permeation risks increase drastically.
GHS Classification	Warning: H302, H315, H319, H335	Harmful if swallowed; Irritant to eyes, skin, respiratory system.

Risk Assessment & PPE Strategy

The primary risk vector for **Ethyl 7-Nitroindole-3-acetate** is inhalation of particulates during weighing and dermal absorption during solution-phase handling.[1]

PPE Decision Logic

Do not rely on a "one-size-fits-all" approach.[1] Select PPE based on the specific state of the matter.[3][4][5][6]



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Figure 1: PPE Selection Logic based on experimental phase.[\[1\]](#)

Detailed PPE Specifications

- Eye/Face Protection:
 - Mandatory: Chemical safety goggles (ANSI Z87.1 or EN 166) are non-negotiable. Safety glasses with side shields are insufficient for powders that can drift around lenses.
- Hand Protection (The "Double-Glove" Rule):
 - Inner Layer: 4 mil Nitrile (Inspection white/blue).
 - Outer Layer: 4-8 mil Nitrile or Neoprene.[\[1\]](#)
 - Why? Nitro-aromatics can permeate thin nitrile.[\[1\]](#) If the outer glove is splashed, strip it immediately; the inner glove provides the "retreat" barrier.
- Respiratory Protection:
 - Primary: All handling must occur inside a certified Chemical Fume Hood.
 - Secondary: If weighing must occur on an open bench (strongly discouraged), use a fit-tested N95 or P100 particulate respirator.[\[1\]](#)

Operational Protocols

Protocol A: Safe Weighing & Transfer

Objective: Eliminate static-induced powder scattering.[\[1\]](#)

- Preparation: Place an ionizing fan or anti-static gun inside the fume hood. Indole derivatives are organic solids prone to static charge, which causes "jumping" during weighing.
- Containment: Place the balance inside the hood. If this is impossible, tare the vial inside the hood, move to the balance in a sealed secondary container, weigh, and return to the hood to add material. Never add material to an open vial on an open bench.

- Transfer: Use a disposable anti-static spatula. Do not reuse spatulas to prevent cross-contamination of other indole intermediates.

Protocol B: Reaction Setup (Inert Atmosphere)

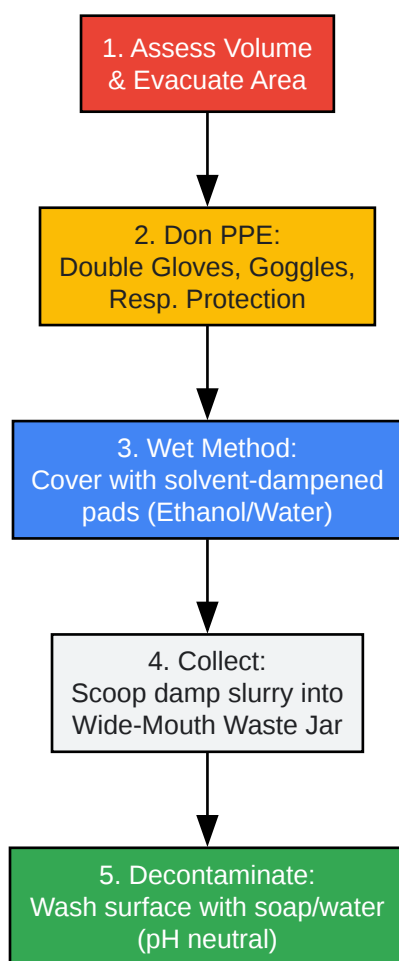
Scientific Context: Indoles are electron-rich and prone to oxidative degradation (browning) upon exposure to air and light.

- Purge: Flame-dry glassware and cool under Argon or Nitrogen.
- Solvent Addition: Dissolve **Ethyl 7-Nitroindole-3-acetate** in anhydrous solvent (e.g., DMF or DCM) before adding catalysts.^[1]
- Light Protection: Wrap the reaction vessel in aluminum foil. While the nitro group adds some stability, the indole core remains photosensitive.

Emergency Response & Spill Management

Spill Cleanup Workflow

In the event of a powder spill, do not dry sweep. Dry sweeping generates toxic dust clouds.



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Figure 2: Wet-method spill response to prevent aerosolization.[1]

First Aid Measures

- **Eye Contact:** Flush immediately with water for 15 minutes.[3][5][6][7] Hold eyelids apart. The nitro group can cause stinging and potential corneal uptake; seek medical attention immediately.
- **Skin Contact:** Wash with soap and copious water.[3][5][8][9] Do not use ethanol to wash skin; organic solvents increase the permeability of the skin to nitro compounds.
- **Inhalation:** Move to fresh air. If breathing is difficult, provide oxygen (trained personnel only).

Waste Disposal & Deactivation

Regulatory Note: Always adhere to local EHS/RCRA regulations.

- Segregation: Dispose of as Hazardous Chemical Waste. Do not mix with oxidizers (e.g., nitric acid) as nitro compounds can be reactive.
- Labeling: Clearly tag as "Toxic, Irritant - Indole Derivative."
- Container: High-density polyethylene (HDPE) or glass. Avoid metal containers if acidic byproducts are present.
- Disposal Stream: Incineration is the preferred method for organic nitrogen compounds to ensure complete destruction of the indole ring and nitro group.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13067, Ethyl indole-3-acetate (Analogous Structure Safety Data). Retrieved from [\[Link\]](#)
- National Research Council (US) Committee on Prudent Practices in the Laboratory. Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards.

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